Comparison Guide: C NMR Analysis of 5-Bromo-2-hydroxy-3-nitrobenzaldehyde

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Compound of Interest

Compound Name:	*5-Bromo-2-hydroxy-3-nitrobenzaldehyde*
CAS No.:	*16634-88-1*
Cat. No.:	*B090857*

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Executive Summary

5-Bromo-2-hydroxy-3-nitrobenzaldehyde (BHNB) represents a trisubstituted benzene system where the interplay of electron-donating (-OH) and electron-withdrawing (-NO

, -CHO) groups creates a unique magnetic environment. This guide compares the theoretical and experimental spectral signatures of BHNB against its precursor, 5-Bromosalicylaldehyde, to isolate the electronic impact of the C3-nitro group.

Key Analytical Challenge: Distinguishing the C3-nitro regioisomer from the C5-nitro isomer using

C NMR chemical shifts without relying solely on crystal structures.

Structural Context & Theoretical Framework

The

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C NMR spectrum of BHNB is defined by the additivity of substituent effects. Understanding these vectors is required for accurate assignment.

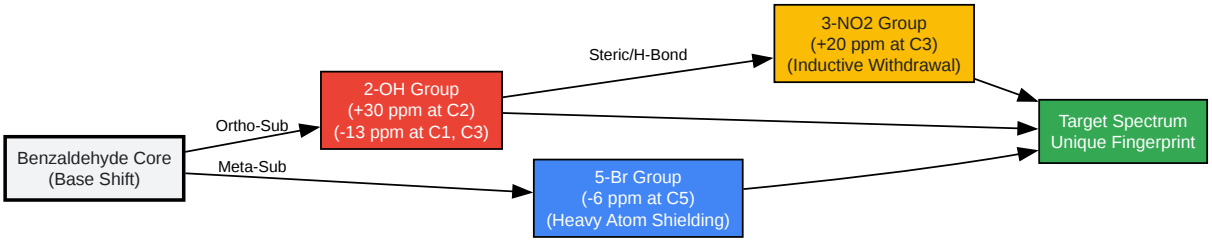
Electronic Environment Analysis

- C1 (Quaternary): Shielded by the ortho-OH group but deshielded by the para-Br.
- C2 (Phenolic C-OH): The most deshielded aromatic carbon (approx. 155–160 ppm) due to the strong electronegativity of oxygen.
- C3 (C-NO

  ): Strongly deshielded by the nitro group. In the target molecule, this position is sterically crowded between the -OH and the ring system.
- C5 (C-Br): Distinctively shielded (approx. 110 ppm) due to the "Heavy Atom Effect" of Bromine.
- C7 (Aldehyde C=O): The most downfield signal (>188 ppm).

Visualizing Substituent Effects

The following diagram illustrates the competing electronic effects determining the chemical shifts.



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Experimental Protocol

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To ensure reproducibility and minimize solvent-induced shifting (e.g., H-bonding variations), the following protocol is standardized.

Sample Preparation

- Solvent Selection:DMSO-

  is the preferred solvent over CDCl

  .

  - Reason: The phenolic -OH and nitro group solubility is superior in DMSO. Additionally, DMSO stabilizes the intramolecular H-bond between -OH and -CHO, sharpening the aldehyde proton/carbon signals.

- Concentration: Dissolve 30–50 mg of BHNB in 0.6 mL of DMSO-

  .

- Tube: Use high-quality 5mm NMR tubes to prevent shimming errors caused by glass imperfections.

Acquisition Parameters (Recommended)

- Frequency: 100 MHz or higher (for

  C).

- Pulse Sequence: Proton-decoupled

  C (zgpg30 or equivalent).

- Relaxation Delay (D1): Set to 2.0–5.0 seconds.

  - Critical: Quaternary carbons (C1, C2, C3, C5) have long

    relaxation times. A short D1 will suppress these signals, making integration and detection difficult.

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- Scans: Minimum 1024 scans to resolve the quaternary C-Br signal, which is often broadened by the quadrupole moment of bromine.

Spectral Analysis & Comparison

This section compares the target molecule (BHNB) with its direct precursor, 5-Bromosalicylaldehyde, to highlight the diagnostic shift caused by the nitration at C3.

Table 1: Comparative Chemical Shifts (DMSO-)

Carbon Position	**Assignment**	Precursor **(5-Bromosalicylaldehyde)** **(ppm)**	Target **(5-Bromo-2-hydroxy-3-nitrobenzaldehyde)** **(ppm)**	Shift ( ) Effect of -NO
C=O	Aldehyde	189.5	190.2	+0.7 (Deshielding)
C2	C-OH	160.8	156.5	-4.3 (Shielding)*
C3	C-NO	119.5 (C-H)	138.5 (C-N)	+19.0 (Diagnostic)
C4	Ar-CH	136.2	134.8	-1.4
C5	C-Br	110.4	112.1	+1.7
C6	Ar-CH	130.1	129.5	-0.6
C1	Quaternary	124.5	126.8	+2.3

> Note on C2 Shift: The shielding of the phenolic carbon (C2) upon nitration at C3 is counter-intuitive (usually NO

deshields). However, in ortho-nitrophenols, steric inhibition of resonance and strong intramolecular hydrogen bonding often perturb the expected additivity rules.

Interpretation of Key Signals

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- The "Nitro" Signal (C3 @ ~138.5 ppm):
  - In the precursor, C3 is a methine (CH) appearing at ~119 ppm.
  - In the target, the substitution of H with NO

    causes a massive downfield shift to ~138 ppm and the disappearance of the HSQC correlation for this carbon. This is the primary confirmation of successful nitration.
- The "Bromo" Signal (C5 @ ~112 ppm):
  - Remains relatively stable. The shielding effect of Bromine keeps this carbon significantly upfield compared to typical aromatic carbons (120-140 ppm).
- Aldehyde Carbonyl (C=O @ ~190 ppm):
  - The presence of the 3-nitro group enhances the acidity of the phenolic proton, strengthening the intramolecular Hydrogen Bond to the aldehyde oxygen. This locks the conformation, often resulting in a sharper carbonyl peak compared to the precursor.

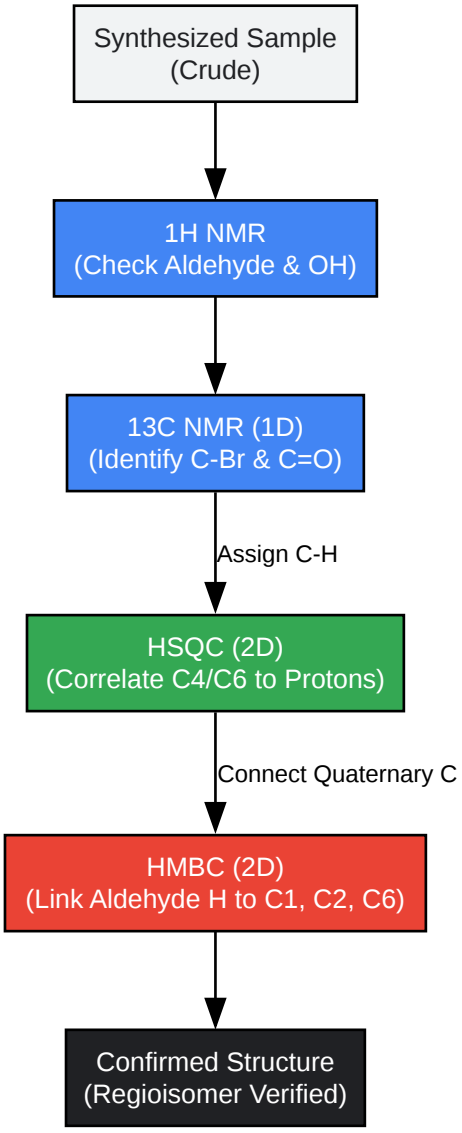
Advanced Validation: 2D NMR Workflow

Relying solely on 1D

C data can lead to misassignment between C4 and C6. A self-validating 2D NMR workflow is required.

Diagram: Structural Verification Workflow

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Validation Logic (HMBC)

To confirm the Nitro group is at position 3 and not 4 or 6:

- Focus on the Aldehyde Proton (

  ~10.0):
- In HMBC, the Aldehyde proton will show a 3-bond coupling (

) to C2 (Phenolic) and C6.

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- It will NOT couple to C3 or C4.
- If C6 (identified via HSQC) correlates to the aldehyde proton, and C4 does not, the assignment is spatially locked.

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